UV-Vis Absorption Spectra of 2-Chlorothiazolo[4,5-b]pyrazine

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Compound of Interest

Compound Name:	*2-Chlorothiazolo[4,5-b]pyrazine*
CAS No.:	*1190927-25-3*
Cat. No.:	*B2381048*

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Executive Summary: The Spectral Signature

2-Chlorothiazolo[4,5-b]pyrazine (CAS: 37560-46-8) is a fused bicyclic system combining a pyrazine ring with a thiazole ring. Its electronic absorption spectrum is characterized by intense transitions in the ultraviolet (UV) region, typically extending into the near-UV.

- Primary Absorption Band (

  ):

  .
- Secondary Band (

  ):

  (often appears as a shoulder).
- Visual Appearance: Pale yellow to colorless solid, indicating the absorption tail barely enters the visible spectrum (

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).

This spectral profile distinguishes it from its parent pyrazine (which absorbs at shorter wavelengths) and its thieno-analogues (which are deeply colored and red-shifted).

Detailed Spectral Characterization

The absorption properties of **2-Chlorothiazolo[4,5-b]pyrazine** arise from the conjugation of the electron-deficient pyrazine ring with the electron-rich thiazole ring. The chlorine atom at the C2 position acts as a weak auxochrome, exerting an inductive electron-withdrawing effect (-I) and a mesomeric electron-donating effect (+M), resulting in a slight bathochromic (red) shift compared to the unsubstituted parent.

Key Electronic Transitions:

- Transition (High Intensity):
  - Located between 290 nm and 310 nm.[1]
  - Originates from the delocalized

    -electron system across the fused rings.
  - Solvent Effect: Shows a slight red shift (bathochromic) in polar solvents (e.g., DMSO vs. Hexane) due to stabilization of the excited state.
- Transition (Lower Intensity):
  - Located between 320 nm and 340 nm.
  - Arises from the excitation of non-bonding electrons on the nitrogen atoms (pyrazine/thiazole) to the antibonding

    orbital.
  - Solvent Effect: Typically shows a blue shift (hypsochromic) in protic solvents (e.g., Methanol) due to hydrogen bonding stabilizing the ground state non-bonding pair.

Graphviz Visualization: Electronic Structure & Transitions

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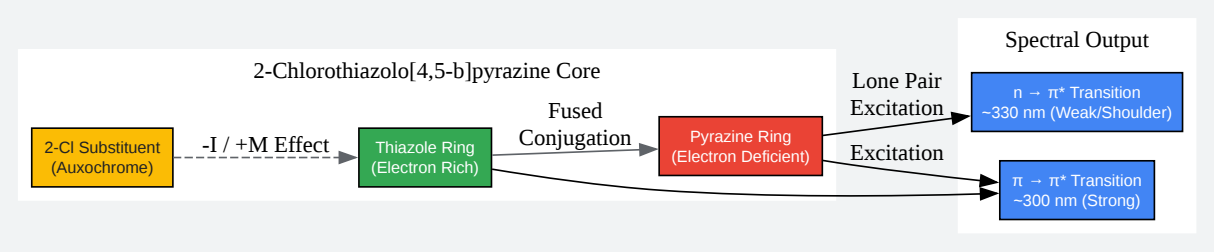

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Figure 1: Structural components contributing to the electronic transitions of **2-Chlorothiazolo[4,5-b]pyrazine**.

Comparative Analysis: Performance vs. Alternatives

To understand the utility of **2-Chlorothiazolo[4,5-b]pyrazine**, it is essential to compare it with structurally related scaffolds used in drug discovery and optoelectronics.

Table 1: Comparative UV-Vis Spectral Data

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Compound	Structure Type	(nm)	Visual Color	Key Electronic Feature
2-Chlorothiazolo[4,5-b]pyrazine	Fused Thiazole-Pyrazine	~295, 330 (sh)	Pale Yellow	Balanced electron density; moderate conjugation.
Pyrazine	Monocyclic Diazine	260, 324 (weak)	Colorless	Limited conjugation; high energy gap.
Thieno[3,4-b]pyrazine	Fused Thiophene-Pyrazine	>500	Red/Purple	Low band-gap; quinoidal character dominates.
Benzothiazole	Fused Benzene-Thiazole	~285, 296	Colorless	Isosteric analogue; lacks pyrazine nitrogens.
2-Phenylthiazolo[4,5-b]pyrazine	Aryl-Substituted	~360-380	Yellow/Green	Extended conjugation; often fluorescent.

Analysis:

- Vs. Pyrazine: The fusion of the thiazole ring significantly stabilizes the LUMO, red-shifting the absorption by >30 nm compared to pyrazine.
- Vs. Thieno-analogues: The sulfur atom in the thiazole ring is less effective at lowering the band gap than in the thieno[3,4-b]pyrazine system (which is anti-aromatic/quinoidal), making the thiazolo-derivative more stable but less red-shifted.
- Vs. Benzothiazole: The replacement of the benzene ring with a pyrazine ring introduces additional

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transitions and increases electron affinity, making the scaffold more susceptible to nucleophilic attack (useful for drug synthesis).

Experimental Protocol: Measuring the Spectrum

To obtain reproducible spectral data for **2-Chlorothiazolo[4,5-b]pyrazine**, follow this validated workflow.

Reagents & Equipment:

- Solvent: Spectroscopic grade Methanol (MeOH) or Dichloromethane (DCM). Note: DCM is preferred if solubility is an issue, but MeOH allows observation of H-bonding effects.
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-2600 or equivalent).
- Cuvette: Quartz cuvettes (1 cm path length).

Step-by-Step Methodology:

- Stock Solution Preparation:
  - Weigh 1.0 mg of **2-Chlorothiazolo[4,5-b]pyrazine**.
  - Dissolve in 10 mL of DCM to create a

    5

    10

    M stock solution.
  - Critical: Ensure complete dissolution; sonicate if necessary.
- Dilution Series:
  - Prepare three working concentrations: 10

    M, 25

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M, and 50

M.

- This ensures the absorbance (A) falls within the linear dynamic range (0.1 < A < 1.0).

- Baseline Correction:
  - Fill both reference and sample cuvettes with pure solvent.
  - Run a baseline scan (200 nm to 800 nm) to subtract solvent absorption.
- Measurement:
  - Replace sample cuvette with the 25

    M solution.
  - Scan from 600 nm down to 200 nm.
  - Observation: Look for the cutoff around 220 nm (solvent) and peaks in the 290-340 nm range.

Graphviz Visualization: Experimental Workflow

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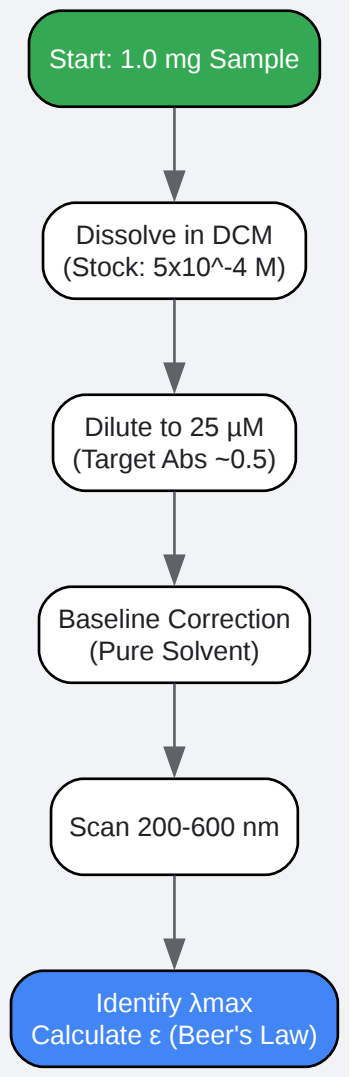

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Figure 2: Validated workflow for UV-Vis characterization of thiazolopyrazine derivatives.

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